

safety and handling precautions for 2,3,6-Trifluorobenzonitrile

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Compound of Interest

Compound Name: 2,3,6-Trifluorobenzonitrile

Cat. No.: B163352

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An In-depth Technical Guide to the Safety and Handling of **2,3,6-Trifluorobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,3,6-Trifluorobenzonitrile** (CAS No. 136514-17-5), a key intermediate in various chemical syntheses. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification

2,3,6-Trifluorobenzonitrile is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[1]
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3,6-Trifluorobenzonitrile** is provided below.

Property	Value
Molecular Formula	$\text{F}_3\text{C}_6\text{H}_2\text{CN}$ [2][3]
Molecular Weight	157.09 g/mol [2][3]
Form	Liquid[2][3]
Density	1.359 g/mL at 25 °C[2][3]
Flash Point	79 °C (174.2 °F) - closed cup[2][3]
Refractive Index	$n_{20/D}$ 1.4706[2][3]

Handling and Storage

Precautions for Safe Handling:

- Avoid all personal contact, including inhalation of vapors or mist.[4][5]

- Use in a well-ventilated area.[\[5\]](#)[\[6\]](#)
- Wear protective clothing, gloves, and eye/face protection.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[6\]](#)

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep the container tightly closed.[\[5\]](#)[\[6\]](#)
- Store locked up.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)
- Containers should be regularly inspected for leaks.[\[5\]](#)

Exposure Controls and Personal Protective Equipment

To minimize exposure, the following personal protective equipment (PPE) should be used.

Protection Type	Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield. [4][7]
Skin Protection	Wear chemical-resistant gloves (e.g., PVC) and protective clothing to prevent skin exposure.[4] [5][6]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A type ABEK (EN14387) respirator filter is recommended.[2][6] In situations with a risk of overexposure, a supplied-air respirator or a self-contained breathing apparatus (SCBA) may be necessary.[5]
General Hygiene	Have a safety shower and eye wash station readily available.[4] Launder contaminated clothing before reuse.[5][6]

First-Aid Measures

The following first-aid measures should be taken in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[1][4][6]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. Consult a physician.[1][4][6]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately consult a physician.[1][4][6] If present, remove contact lenses after the initial rinsing.[5][6]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][4][6]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4]

Specific Hazards Arising from the Chemical:

- Under fire conditions, it may emit toxic fumes, including nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), and gaseous hydrogen fluoride (HF).[4][6]

Special Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[1][4][6]

Accidental Release Measures

Personal Precautions, Protective Equipment, and Emergency Procedures:

- Use personal protective equipment.[1]
- Ensure adequate ventilation.
- Evacuate personnel to safe areas.[1]
- Avoid breathing vapors, mist, or gas.[1]

Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.
- Do not let the product enter drains; discharge into the environment must be avoided.[1]

Methods and Materials for Containment and Cleaning Up:

- For minor spills, absorb with an inert material (e.g., sand, silica gel, universal binder) and place in a suitable, closed container for disposal.[6]
- For major spills, contain the spill with sand, earth, or vermiculite.[5] Collect the recoverable product into labeled containers.[5] After clean-up, decontaminate and launder all protective clothing and equipment before storing and re-using.[5]

Disposal Considerations

Dispose of this chemical and its container at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not contaminate water, foodstuffs, or feed by storage or disposal. Do not discharge into sewer systems.[1] Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.[1]

Transport Information

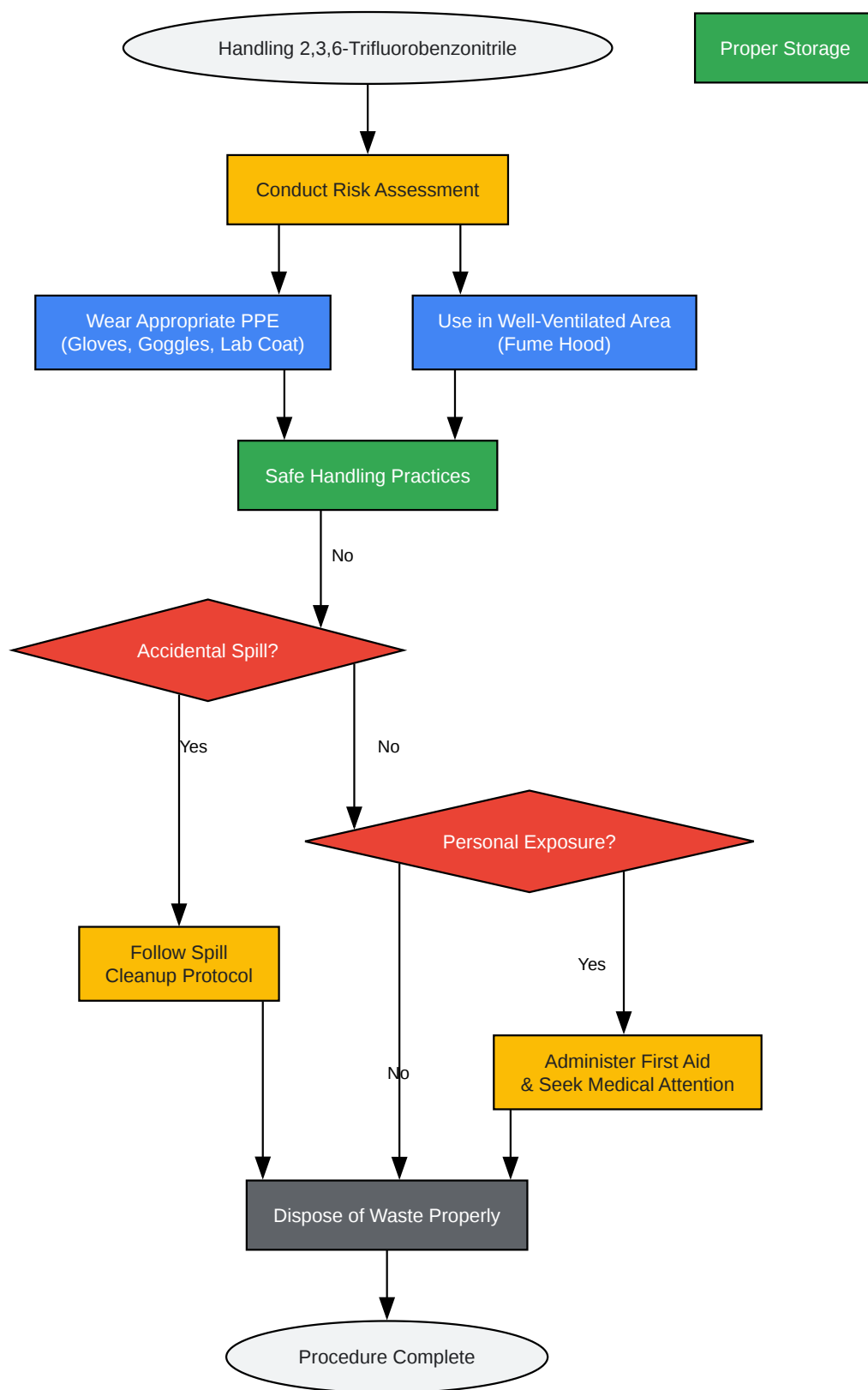
2,3,6-Trifluorobenzonitrile is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Transport Hazard Class	Packing Group
ADR/RID	UN3276	NITRILES, LIQUID, TOXIC, N.O.S.	6.1	III
IMDG	UN3276	NITRILES, LIQUID, TOXIC, N.O.S.	6.1	III
IATA	UN3276	NITRILES, LIQUID, TOXIC, N.O.S.	6.1	III

Experimental Protocols

Detailed experimental protocols involving **2,3,6-Trifluorobenzonitrile** should be designed and conducted in strict accordance with the safety precautions outlined in this guide and any additional institutional or regulatory requirements. All work should be performed in a well-ventilated chemical fume hood. A thorough risk assessment should be completed before beginning any new experimental procedure.

Mandatory Visualizations



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Caption: Safety workflow for handling **2,3,6-Trifluorobenzonitrile**.

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